

# Essential Safety and Logistical Information for Handling 1-Acetylisatin

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## Compound of Interest

Compound Name: 1-Acetylisatin

Cat. No.: B1195845

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides immediate, essential safety protocols, operational guidelines, and disposal plans for handling **1-Acetylisatin** (CAS No. 574-17-4). Adherence to these procedures is critical for minimizing risks and ensuring a secure research environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Acetylisatin** is classified as a hazardous chemical that can cause skin and serious eye irritation, and may also lead to respiratory irritation.<sup>[1]</sup> Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., Butyl or Viton for prolonged contact; double-gloving with nitrile for incidental contact).	Prevents skin contact and irritation. Nitrile gloves offer poor resistance to ketones and may have a short breakthrough time with prolonged exposure. <a href="#">[2]</a> <a href="#">[3]</a>
Body Protection	Standard laboratory coat.	Protects clothing and underlying skin from contamination.
Respiratory Protection	Use in a well-ventilated area is required. A NIOSH-approved particulate respirator (e.g., N95) is necessary if dust formation is likely.	Prevents inhalation of the compound, which can cause respiratory irritation. <a href="#">[1]</a>

## Quantitative Safety and Physical Data

Understanding the quantitative safety and physical properties of **1-Acetylisatin** is crucial for risk assessment and experimental planning.

Parameter	Value	Reference
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Occupational Exposure Limits (OELs)	Not established	[4]
Molecular Formula	<chem>C10H7NO3</chem>	[1][5]
Molecular Weight	189.17 g/mol	[1][5]
Appearance	Light yellow to orange crystalline powder	[6][7]
Melting Point	141-145 °C	
Solubility	Insoluble in water; soluble in organic solvents like ethanol and acetone.	[7]

## Operational Plan: Handling and Storage

A systematic approach to handling and storage minimizes the risk of exposure and maintains the integrity of the compound.

### Handling:

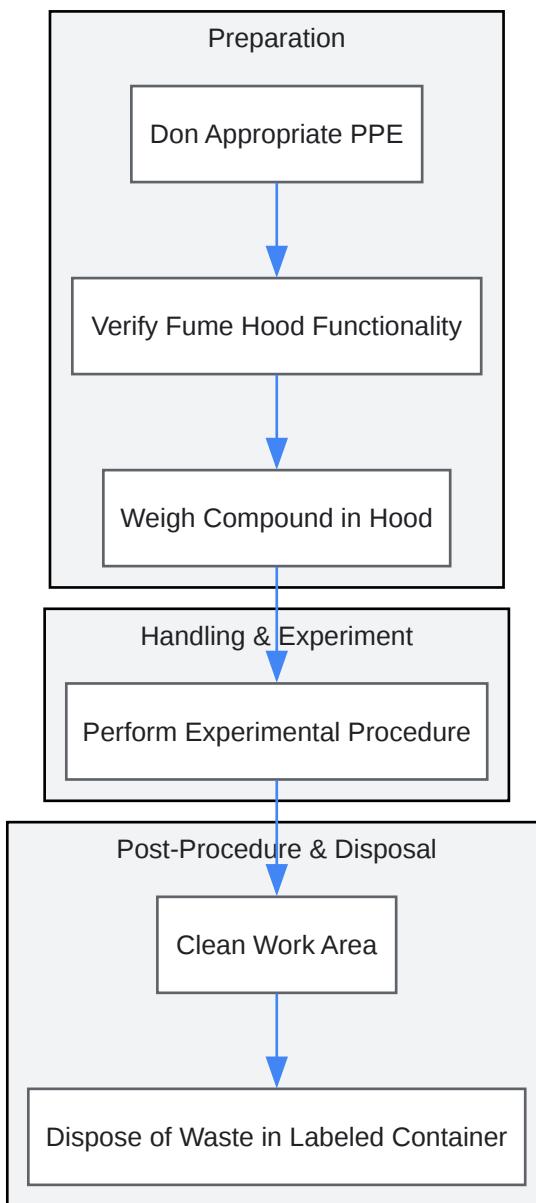
- Engineering Controls: All manipulations of solid **1-Acetylisatin** should be conducted in a certified chemical fume hood to minimize inhalation exposure. Ensure that an eyewash station and safety shower are readily accessible.
- Weighing: To prevent the generation of dust, carefully weigh the required amount of **1-Acetylisatin** on a tared weigh boat inside a chemical fume hood.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing.

- General Practices: Avoid direct contact with skin, eyes, and clothing. Do not breathe dust. After handling, wash hands and any exposed skin thoroughly.

**Storage:**

- Container: Keep the container tightly closed.
- Environment: Store in a dry, cool, and well-ventilated place.
- Incompatibilities: Store away from strong oxidizing agents.

## Workflow for Handling 1-Acetylisatin

[Click to download full resolution via product page](#)*Workflow for handling **1-Acetylisatin**.*

## Detailed Experimental Protocol: Synthesis of 1-Acetylisatin

This protocol describes a common method for the synthesis of **1-Acetylisatin** from isatin and can be adapted for various research applications.

**Materials:**

- Isatin
- Acetic anhydride
- Reflux condenser
- Round-bottom flask
- Heating mantle
- Filtration apparatus
- Ether

**Procedure:**

- To a round-bottom flask, add 60 g of isatin.
- Add 140 ml of acetic anhydride to the flask.
- Set up the apparatus for reflux and heat the mixture for 4 hours.
- After the reflux is complete, allow the reaction mixture to cool to room temperature.
- Crystals of **1-Acetylisatin** will precipitate out of the solution.
- Collect the crystals by filtration.
- Wash the collected crystals with ether to remove any remaining impurities.
- Dry the purified N-acetylisatin. This procedure should yield approximately 58 g of the final product.

## Disposal Plan

Proper disposal of **1-Acetylisatin** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

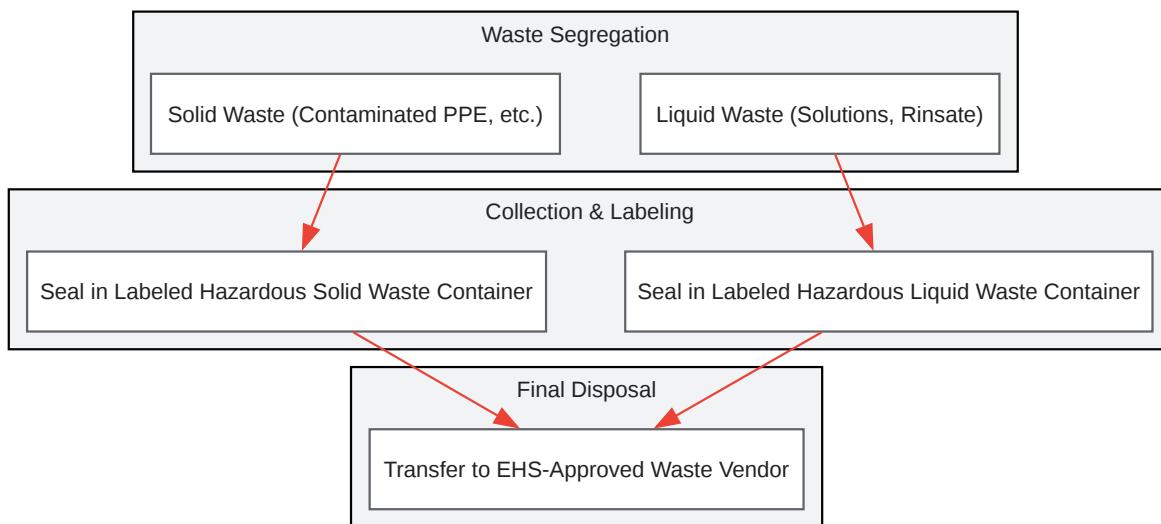
### Waste Segregation and Collection:

- Solid Waste: Collect unused or contaminated solid **1-Acetylisatin**, along with any contaminated items like gloves, weigh boats, and paper towels, in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **1-Acetylisatin** should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's environmental health and safety (EHS) office.
- Sharps Waste: Any needles or other sharps contaminated with **1-Acetylisatin** must be disposed of in a designated sharps container for hazardous chemical waste.

### Disposal Procedure:

- Labeling: All waste containers must be labeled with the words "Hazardous Waste," the full chemical name ("**1-Acetylisatin**"), and the associated hazards (Irritant).
- Regulatory Compliance: While **1-Acetylisatin** is not specifically listed as a hazardous waste by the EPA, it should be disposed of as a chemical waste. Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.<sup>[1]</sup> It is recommended to treat all non-regulated chemical waste as hazardous and dispose of it through your institution's EHS-approved waste management vendor.
- Container Disposal: Empty containers that held **1-Acetylisatin** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, the container can be managed as non-hazardous waste or recycled, depending on institutional policies.

## Disposal Workflow for 1-Acetylisatin Waste

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